

# Chemical Profile of Acetamide-d<sub>3</sub>

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## Compound Focus: Acetamide-2,2,2-d<sub>3</sub>

CAS No.: 23724-60-9

Cat. No.: S3332558

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The table below summarizes the fundamental identifiers and properties of acetamide-d<sub>3</sub> (also referred to as **Acetamide-2,2,2-d<sub>3</sub>**) as gathered from technical sources [1] [2].

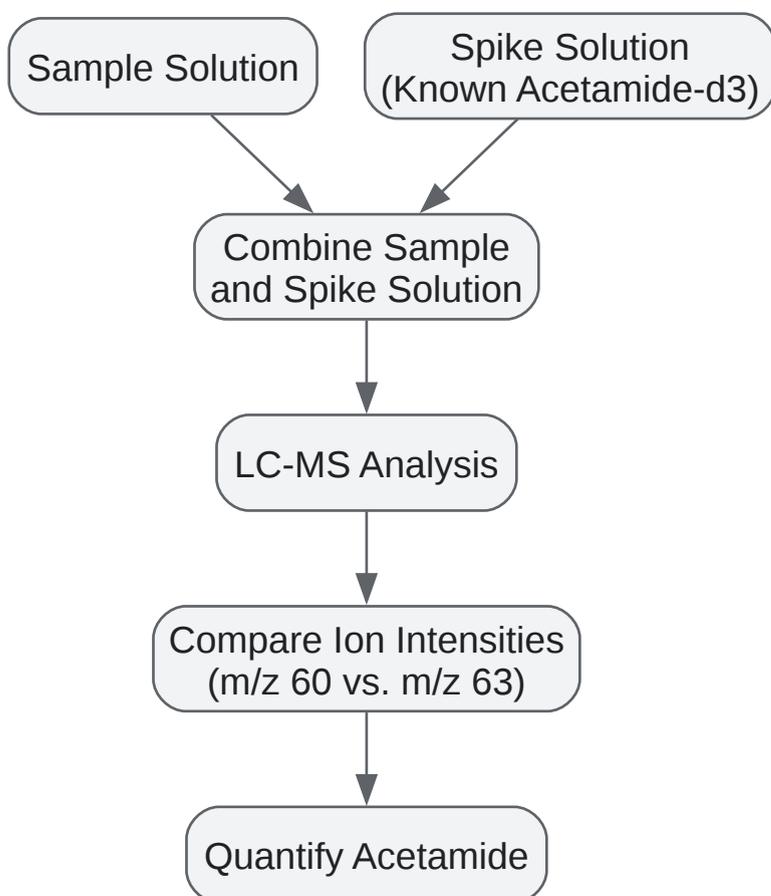
Parameter	Description
CAS Registry Number	16217329 (for Acetamide-2,2,2-d <sub>3</sub> ) [3]
Molecular Formula	C <sub>2</sub> H <sub>2</sub> D <sub>3</sub> NO or C <sub>2</sub> D <sub>3</sub> H <sub>2</sub> NO [1] [3]
Molecular Weight	62.08 g/mol (calculated from formula)
IUPAC Name	2,2,2-trideuterioacetamide [2]
Key Characteristic	Deuterated methyl group (CD <sub>3</sub> ) [1] [4]
Primary Documented Use	Internal standard for quantitative analysis via LC-MS [1]

## Analytical Method for Quantification Using Acetamide-d<sub>3</sub>

A patented method details the use of acetamide-d<sub>3</sub> as an internal standard for the precise assay of acetamide in samples (e.g., pharmaceuticals, chemicals) at concentrations below 200 ppm [1]. The core principle is

**isotope dilution mass spectrometry**, which accounts for sample loss during preparation and instrument variability.

The general workflow involves preparing both your sample and a spiked sample with a known amount of acetamide-d<sub>3</sub>, then analyzing them using Liquid Chromatography-Mass Spectrometry (LC-MS) to compare the ion intensities [1].



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*Diagram of the analytical workflow using acetamide-d<sub>3</sub> as an internal standard [1].*

#### Key Experimental Protocols [1]:

- **Chromatography:** Utilized **hydrophilic interaction liquid chromatography (HILIC)** to separate the polar acetamide molecule from other low molecular weight contaminants.
- **Mass Spectrometry Detection:** Monitored the **protonated molecular ion [M+H]<sup>+</sup>** of acetamide at **m/z 60** and the protonated molecular ion of acetamide-d<sub>3</sub> at **m/z 63**.

- **Calibration:** A calibration curve is established using standard solutions with known concentrations of acetamide and a fixed amount of the acetamide-d<sub>3</sub> internal standard.

## Synthesis and Sourcing Insights

Although a direct synthesis method for acetamide-d<sub>3</sub> is not provided, the following information can guide your next steps:

- **Synthesis of Non-Deuterated Acetamide:** A classic synthesis from glacial acetic acid and ammonium carbonate is documented, which may inform a deuteration strategy [5].
- **Commercial Availability:** Acetamide-d<sub>3</sub> and its derivatives are listed as available from chemical suppliers for use as internal standards or reference materials [2]. This is often the most practical route for researchers.

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## References

1. Method and assays for quantitation of acetamide in ... [patents.google.com]
2. N-Methyl-D<sub>3</sub>-acetamide-2,2,2-D<sub>3</sub> [vulcanchem.com]
3. Acetamide-2,2,2-d<sub>3</sub> | C<sub>2</sub>H<sub>5</sub>NO | CID 16217329 - PubChem [pubchem.ncbi.nlm.nih.gov]
4. Dynamic deuterium magic angle spinning NMR of a ... [pubmed.ncbi.nlm.nih.gov]
5. acetamide [orgsyn.org]

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